

# In-Depth Technical Guide: Solubility of 3,3-Tetramethyleneglutarimide in Organic Solvents

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## Compound of Interest

Compound Name: 3,3-Tetramethyleneglutarimide

Cat. No.: B196294

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## Introduction

**3,3-Tetramethyleneglutarimide**, also known as 8-azaspiro[4.5]decane-7,9-dione, is a key intermediate in the synthesis of various pharmaceutical compounds, most notably the anxiolytic agent buspirone. A thorough understanding of its solubility in different organic solvents is critical for optimizing reaction conditions, purification processes such as crystallization, and formulation development. This technical guide provides a comprehensive overview of the available solubility data for **3,3-Tetramethyleneglutarimide** and outlines standard experimental protocols for its determination.

## Physicochemical Properties

A foundational understanding of the physicochemical properties of **3,3-Tetramethyleneglutarimide** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	167.21 g/mol	[1]
Melting Point	153-155 °C	[1]
Appearance	White to off-white crystalline powder	[1]
CAS Number	1075-89-4	[1]

## Quantitative Solubility Data

Currently, publicly available literature provides limited quantitative solubility data for **3,3-Tetramethyleneglutarimide** in a range of organic solvents. The following table summarizes the qualitative and semi-quantitative information that has been reported.

Solvent	Qualitative Solubility	Temperature (°C)	Quantitative Value	Reference
Water	Insoluble	Not Specified	-	[1]
Chloroform	Slightly Soluble	Not Specified	-	[1]
Methanol	Slightly Soluble	Not Specified	-	[1]
General Organic Solvents	Soluble	Not Specified	-	[1]

The lack of precise, quantitative data highlights a significant knowledge gap for researchers and professionals working with this compound. The determination of exact solubility values (e.g., in g/100 mL or mol/L) at various temperatures in common organic solvents such as ethanol, acetone, ethyl acetate, and toluene would be highly beneficial for process optimization.

## Experimental Protocols for Solubility Determination

To address the absence of specific quantitative data, this section provides detailed methodologies for key experiments that can be employed to determine the solubility of **3,3-Tetramethyleneglutarimide**. These protocols are based on established methods for pharmaceutical compounds.

## Isothermal Saturation Method (Shake-Flask Method)

This is a widely accepted method for determining equilibrium solubility.

Principle: An excess amount of the solid solute is equilibrated with a known volume of the solvent at a constant temperature. The concentration of the dissolved solute in the supernatant is then determined analytically.

Detailed Methodology:

- Preparation:
  - Accurately weigh an excess amount of **3,3-Tetramethyleneglutarimide** powder.
  - Transfer the powder into a series of sealed, temperature-controlled vials.
  - Add a precise volume of the desired organic solvent to each vial.
- Equilibration:
  - Place the vials in a constant-temperature shaker bath.
  - Agitate the vials for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
  - Allow the vials to stand undisturbed at the set temperature for a period to allow the undissolved solid to settle.

- Carefully withdraw a sample of the supernatant using a pre-warmed or pre-cooled syringe to match the experimental temperature.
- Immediately filter the sample through a suitable membrane filter (e.g., 0.45  $\mu\text{m}$  PTFE) to remove any undissolved particles.
- Analysis:
  - Accurately dilute the filtered supernatant with a suitable solvent.
  - Determine the concentration of **3,3-Tetramethyleneglutarimide** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
  - Prepare a calibration curve using standard solutions of known concentrations of **3,3-Tetramethyleneglutarimide** to quantify the solubility.
- Calculation:
  - Calculate the solubility of **3,3-Tetramethyleneglutarimide** in the solvent at the given temperature, typically expressed in mg/mL, g/100mL, or mol/L.

## Gravimetric Method

This method is simpler but may be less precise than the isothermal saturation method with analytical quantification.

Principle: A known volume of a saturated solution is evaporated to dryness, and the mass of the remaining solute is determined.

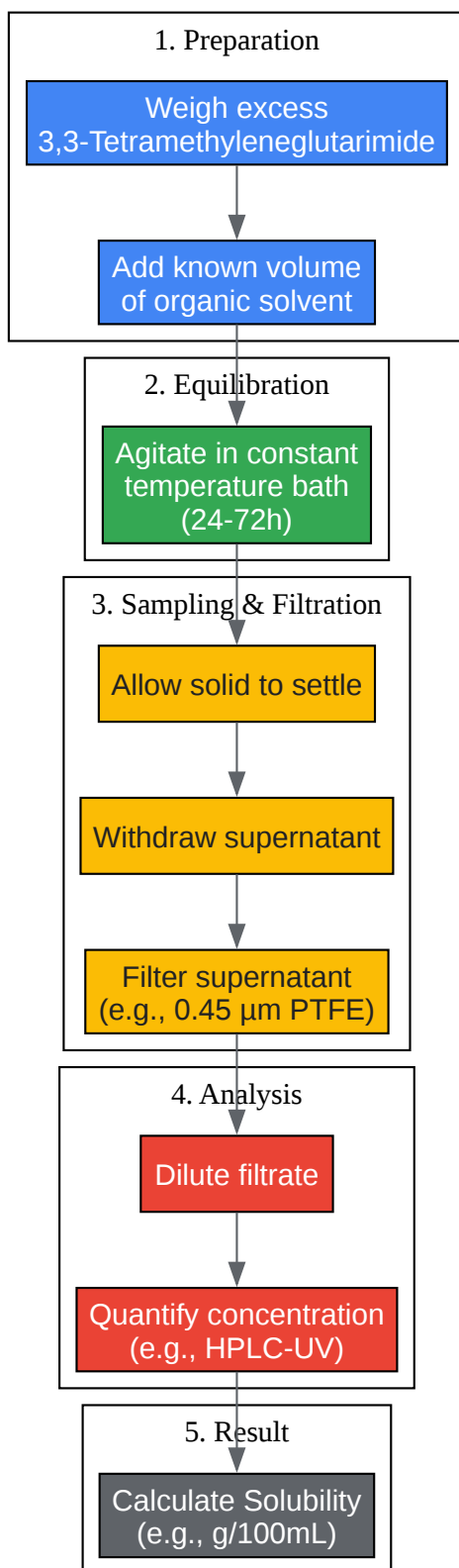
Detailed Methodology:

- Preparation and Equilibration:
  - Prepare a saturated solution of **3,3-Tetramethyleneglutarimide** in the chosen organic solvent as described in the Isothermal Saturation Method (steps 1 and 2).
- Sample Collection:

- After equilibration and settling, carefully transfer a known volume of the clear supernatant to a pre-weighed, dry evaporating dish.
- Evaporation:
  - Gently evaporate the solvent from the dish in a fume hood or under a gentle stream of inert gas. A rotary evaporator or a vacuum oven at a temperature below the compound's decomposition point can also be used.
- Drying and Weighing:
  - Once the solvent is completely removed, dry the residue in the dish to a constant weight in a vacuum oven.
  - Cool the dish in a desiccator and weigh it accurately.
- Calculation:
  - The solubility is calculated by subtracting the initial weight of the dish from the final weight and dividing by the volume of the supernatant taken.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **3,3-Tetramethyleneglutarimide** using the Isothermal Saturation Method.



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Figure 1. Workflow for Isothermal Saturation Solubility Determination.

## Conclusion

While **3,3-Tetramethyleneglutarimide** is a crucial intermediate in the pharmaceutical industry, there is a notable lack of publicly available quantitative data regarding its solubility in common organic solvents. This guide provides established experimental protocols that researchers and drug development professionals can utilize to generate this critical data. The systematic determination of the solubility of **3,3-Tetramethyleneglutarimide** across a range of solvents and temperatures will undoubtedly facilitate more efficient and robust process development and formulation design.

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## References

- 1. Calorimetric and computational thermochemical study of 3,3-tetramethyleneglutaric acid, 3,3-tetramethyleneglutaric anhydride, and 3,3-tetramethyleneglutarimide - PubMed [pubmed.ncbi.nlm.nih.gov]
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